

Isobutyl pinacol boronate molecular weight and formula

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Compound of Interest

Compound Name: 2-Isobutyl-4,4,5,5-tetramethyl-
1,3,2-dioxaborolane

Cat. No.: B1338277

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Technical Guide: Isobutyl Pinacol Boronate

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on Isobutyl Pinacol Boronate, a common reagent in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions.

Core Chemical Properties

Isobutyl Pinacol Boronate, systematically named **2-isobutyl-4,4,5,5-tetramethyl-1,3,2-dioxaborolane**, is a stable, solid boronic acid ester. Its fundamental chemical properties are summarized below.

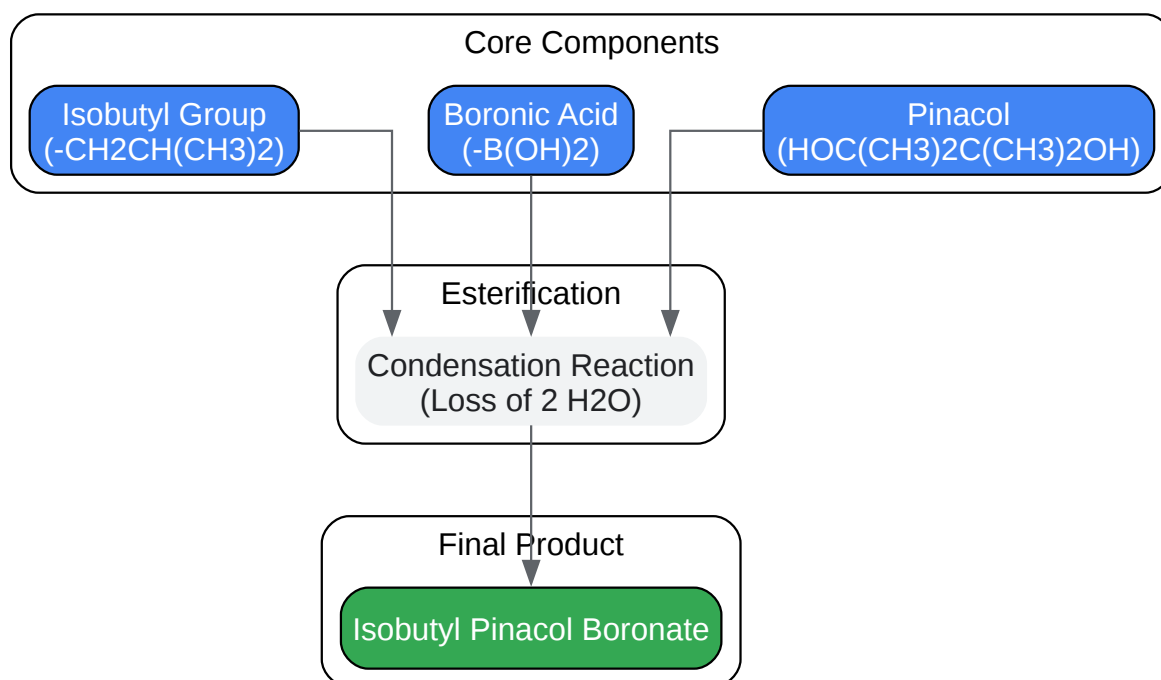
Data Presentation: Quantitative Summary

The essential quantitative data for Isobutyl Pinacol Boronate is presented in the table below for quick reference.

Property	Value	Citation
Molecular Formula	C ₁₀ H ₂₁ BO ₂	[1]
Molecular Weight	184.08 g/mol	[1]
CAS Number	67562-20-3	[1]

Logical Structure of Isobutyl Pinacol Boronate

The chemical name "Isobutyl Pinacol Boronate" describes the three key structural components of the molecule. The following diagram illustrates the logical relationship between these components that form the final ester.



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Caption: Logical workflow showing the constituent parts forming Isobutyl Pinacol Boronate.

Experimental Protocols

Determining the molecular weight and formula of a known compound like Isobutyl Pinacol Boronate is typically achieved through a combination of mass spectrometry and elemental analysis.

1. Mass Spectrometry for Molecular Weight Determination

- Objective: To determine the mass-to-charge ratio (m/z) of the molecular ion, which corresponds to the molecular weight.
- Methodology:
 - A dilute solution of Isobutyl Pinacol Boronate is prepared in a suitable volatile solvent (e.g., acetonitrile or methanol).
 - The solution is introduced into a mass spectrometer, typically using a soft ionization technique such as Electrospray Ionization (ESI) or Chemical Ionization (CI) to minimize fragmentation.
 - The instrument analyzes the m/z of the resulting ions. For Isobutyl Pinacol Boronate, a prominent peak corresponding to the molecular ion $[M]^+$ or a common adduct (e.g., $[M+H]^+$ or $[M+Na]^+$) is identified.
 - The molecular weight is confirmed from the m/z value of the parent peak. High-resolution mass spectrometry (HRMS) can be used to confirm the value to several decimal places, which also helps in confirming the elemental composition.

2. Elemental Analysis for Molecular Formula Determination

- Objective: To determine the percentage composition of each element (Carbon, Hydrogen, Boron, Oxygen) in the compound.
- Methodology:
 - A precisely weighed sample of pure Isobutyl Pinacol Boronate is subjected to combustion analysis for carbon and hydrogen. The sample is burned in an excess of oxygen, and the resulting CO_2 and H_2O are collected and weighed to determine the mass percentages of C and H.
 - Boron and Oxygen content can be determined by other specific analytical methods, such as Inductively Coupled Plasma Atomic Emission Spectrometry (ICP-AES) for boron or pyrolysis for oxygen.

- The experimentally determined percentage composition is then compared to the theoretical percentages calculated from the proposed molecular formula ($C_{10}H_{21}BO_2$). A close match between the experimental and theoretical values confirms the molecular formula.

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References

- 1. Isobutylboronic acid pinacol ester | 67562-20-3 [chemicalbook.com]
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